Introduction: The Imperative of Spectroscopic Precision in Modern Drug Discovery

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Compound of Interest

Compound Name:	*6-Fluoro-4H-1,3-benzodioxin-8-YL isocyanate*
CAS No.:	*321309-30-2*
Cat. No.:	*B1273080*

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In the landscape of contemporary drug development, the unambiguous structural elucidation of novel chemical entities is the bedrock upon which all subsequent research is built. For researchers and scientists in the pharmaceutical industry, possessing a comprehensive and validated spectroscopic profile of a molecule is not merely a procedural step but a fundamental requirement for advancing a compound through the discovery pipeline. An incomplete or erroneously interpreted dataset can lead to significant downstream investment in a non-viable candidate, wasting invaluable time and resources.

This technical guide provides an in-depth exploration of the core spectroscopic techniques required to fully characterize a molecule with the formula C9H6FNO3. For the purpose of this guide, we will focus on a representative and chemically plausible isatin derivative: 5-Fluoro-7-methoxy-1H-indole-2,3-dione. Isatin and its derivatives are a well-established class of heterocyclic compounds renowned for their diverse biological activities, making them a frequent object of study in medicinal chemistry.[1][2] This guide is structured to provide not just raw data, but the strategic rationale behind the experimental choices, ensuring a self-validating and robust analytical workflow.

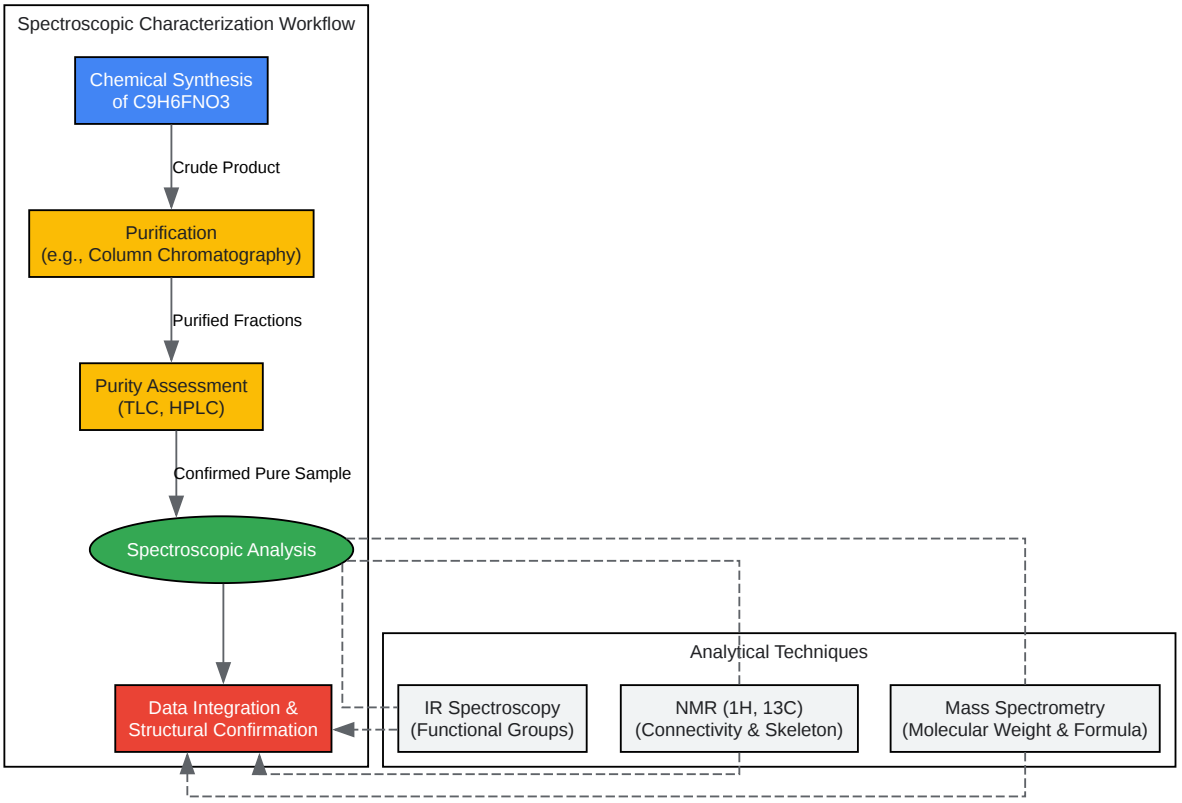
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Part 1: Molecular Structure and Analytical Workflow

The foundational step in any spectroscopic analysis is understanding the proposed molecular structure. The combination of functional groups dictates the expected spectral features, allowing us to form hypotheses that are then tested experimentally.

Proposed Structure: 5-Fluoro-7-methoxy-1H-indole-2,3-dione

The structure combines an indole core, a fluorine substituent, a methoxy group, and the characteristic 2,3-dione of the isatin scaffold. Each of these features will produce distinct signals in the various spectroscopic analyses.



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Caption: A logical workflow for compound validation.

Part 2: Infrared (IR) Spectroscopy Analysis

Expertise & Experience: Identifying the Molecular Building Blocks

Infrared (IR) spectroscopy is the primary technique for identifying the functional groups present in a molecule. [3]It operates on the principle that chemical bonds vibrate at specific frequencies. When infrared radiation is passed through a sample, the bonds absorb energy at their characteristic frequencies, which are then recorded as absorption bands in a spectrum. For our target molecule, C9H6FNO3, we anticipate signals corresponding to its ketone, amide, ether, and aromatic functionalities.

Experimental Protocol: KBr Pellet Method

- Sample Preparation: A small amount of the purified solid sample (approx. 1-2 mg) is ground with anhydrous potassium bromide (KBr, approx. 100-200 mg) using an agate mortar and pestle until a fine, homogeneous powder is obtained. KBr is used as it is transparent to IR radiation in the typical analysis range.

- Pellet Formation: The powder is transferred to a pellet-pressing die and subjected to high pressure (approx. 8-10 tons) under vacuum to form a thin, transparent pellet.

- Data Acquisition: The KBr pellet is placed in the sample holder of an FTIR spectrometer. A background spectrum of air is recorded first, followed by the sample spectrum. The instrument typically scans the range of 4000 to 400 cm^{-1}. [4][5] Trustworthiness: This protocol is self-validating. The transparency of the resulting pellet is a direct indicator of proper sample preparation. Any cloudiness suggests incomplete grinding or the presence of moisture, which would manifest as a broad absorption band around 3400 cm^{-1} (O-H stretch) and could obscure the N-H signal.

Data Presentation: Expected IR Absorption Bands

The following table summarizes the expected characteristic absorption bands for 5-Fluoro-7-methoxy-1H-indole-2,3-dione.

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Functional Group	Vibration Type	Expected Wavenumber (cm^{-1})	Intensity	Rationale and In-Text Citation
Amide N-H	Stretch	3350 - 3150	Medium	Characteristic of the N-H bond in the isatin lactam ring. [6]
Aromatic C-H	Stretch	3100 - 3000	Medium-Weak	Indicates the presence of the benzene ring. [4] [5]
Aliphatic C-H	Stretch	2980 - 2850	Medium-Weak	Corresponds to the C-H bonds of the methoxy (-OCH_3) group. [4] [5]
Amide C=O (Lactam)	Stretch	~1740	Strong	The C2-carbonyl of the isatin ring, typically at a higher frequency due to ring strain. [7]
Ketone C=O	Stretch	~1710	Strong	The C3-carbonyl of the isatin ring. [7]
Aromatic C=C	Stretch	1620 - 1580	Medium	Confirms the presence of the aromatic ring.
C-O (Ether)	Stretch	1275 - 1200 (asym) & 1075 - 1020 (sym)	Strong	Characteristic of the aryl-alkyl ether (Ar-O-CH_3) linkage. [8]

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C-F	Stretch	1250 - 1000	Strong	Indicates the carbon-fluorine bond. The exact position can be complex due to coupling.

Part 3: Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: Mapping the Carbon-Hydrogen Framework

Nuclear Magnetic Resonance (NMR) spectroscopy is arguably the most powerful tool for determining the precise structure of an organic molecule. [9][10]It provides detailed information about the chemical environment, connectivity, and number of hydrogen (^{1}H NMR) and carbon (^{13}C NMR) atoms. For C9H6FNO3, NMR will allow us to confirm the substitution pattern on the aromatic ring and verify the presence and connectivity of the methoxy group.

Experimental Protocol: High-Resolution NMR

- Sample Preparation: Approximately 5-10 mg of the purified sample is dissolved in ~0.7 mL of a deuterated solvent, typically deuterated dimethyl sulfoxide (DMSO-d_6) or deuterated chloroform ($CDCl_3$), in a standard 5 mm NMR tube. DMSO-d_6 is often chosen for isatin derivatives due to its excellent solubilizing power and its ability to avoid exchange of the N-H proton. [11]2. Internal Standard: A small amount of tetramethylsilane (TMS) is added as an internal standard, with its signal defined as 0.00 ppm.

- Data Acquisition: The sample is placed in a high-field NMR spectrometer (e.g., 400 MHz or higher). [12]Both ^{1}H and ^{13}C spectra are acquired. For ^{13}C, a proton-decoupled spectrum is standard. Further experiments like DEPT, COSY, and HMQC can be run to provide more detailed connectivity information.

Trustworthiness: The use of a high-field magnet ensures better signal dispersion and resolution, which is critical for resolving the closely spaced signals of the aromatic protons. [10]The sharpness of the TMS signal and the solvent residual peak provides a real-time check on the magnetic field homogeneity (shimming), ensuring data accuracy.

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Data Presentation: Expected ^{1}H and ^{13}C NMR Chemical Shifts

^{1}H NMR (400 MHz, DMSO-d_6)

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Proton Assignment	Expected δ (ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Rationale and In-Text Citation
N-H	~11.0	Singlet (broad)	-	1H	The acidic proton on the nitrogen of the isatin ring, often broad and downfield. [13]
H-4	~7.6	Doublet	J ≈ 9.0	1H	Ortho-coupled to H-6 (through fluorine). The fluorine atom will cause additional splitting (doublet of doublets).
H-6	~7.1	Doublet	J ≈ 9.0	1H	Ortho-coupled to H-4. The fluorine at C5 will create a large coupling constant.
-OCH_3	~3.9	Singlet	-	3H	Methoxy group protons are shielded and appear as a sharp singlet.

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^{13}C NMR (100 MHz, DMSO-d_6)

Carbon Assignment	Expected δ (ppm)	Rationale and In-Text Citation
C=O (C2, Amide)	~184	Highly deshielded carbonyl carbon of the lactam. [6]
C=O (C3, Ketone)	~159	Deshielded ketone carbonyl. [6]
C-F (C5)	~158 (d)	Carbon directly attached to fluorine, shows a large C-F coupling constant.
C-O (C7)	~148	Aromatic carbon attached to the electron-donating methoxy group.
C7a (bridgehead)	~140	Quaternary carbon at the ring junction.
C3a (bridgehead)	~118	Quaternary carbon adjacent to the carbonyls.
C4	~115	Aromatic CH carbon.
C6	~105	Aromatic CH carbon, shielded by the methoxy group.
-OCH_3	~56	Carbon of the methoxy group.

Part 4: Mass Spectrometry (MS) Analysis

Expertise & Experience: Confirming Molecular Weight and Fragmentation

Mass spectrometry (MS) is a destructive analytical technique that provides the molecular weight of a compound and offers structural clues based on its fragmentation pattern. [14]For drug discovery, confirming the exact mass with high-resolution mass spectrometry (HRMS) is essential for verifying the elemental composition.

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Experimental Protocol: Electrospray Ionization (ESI)

- Sample Preparation: A dilute solution of the sample is prepared in a suitable solvent like methanol or acetonitrile (approx. 1 µg/mL).
- Infusion: The solution is infused directly into the ESI source of the mass spectrometer at a low flow rate (e.g., 5-10 µL/min).
- Ionization: A high voltage is applied to the infusion needle, creating a fine spray of charged droplets. As the solvent evaporates, charged molecular ions ($[M+H]^+$ in positive mode or $[M-H]^-$ in negative mode) are released into the gas phase.
- Analysis: The ions are guided into the mass analyzer (e.g., Time-of-Flight, TOF, or Orbitrap), which separates them based on their mass-to-charge ratio (m/z).

Trustworthiness: ESI is a "soft" ionization technique that minimizes fragmentation in the source, typically yielding a strong signal for the molecular ion. This is crucial for confidently determining the molecular weight. The high mass accuracy of a TOF or Orbitrap analyzer (typically < 5 ppm error) allows for the unambiguous determination of the elemental formula, C9H6FNO3, from the exact mass.

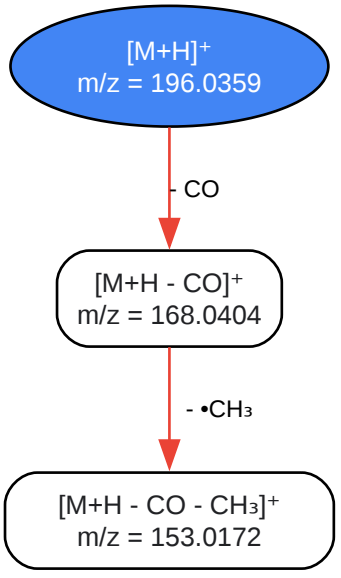
Data Presentation: Expected Molecular Ion and Fragments

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m/z Value	Proposed Ion	Formula	Rationale for Formation
196.0359	$[M+H]^+$	$C_9H_7FNO_3^+$	Protonated molecular ion (parent ion).
194.0203	$[M-H]^-$	$C_9H_5FNO_3^-$	Deprotonated molecular ion.
168.0404	$[M+H - CO]^+$	$C_8H_7FNO_2^+$	Loss of a neutral carbon monoxide molecule, a common fragmentation for isatins.
153.0172	$[M+H - CO - CH_3]^+$	$C_7H_4FNO_2^+$	Subsequent loss of a methyl radical from the methoxy group.
140.0353	$[M+H - 2CO]^+$	$C_7H_7FN^+$	Loss of both carbonyl groups.

Visualization: Key Fragmentation Pathway

The fragmentation of the isatin core often begins with the characteristic loss of a carbonyl group as carbon monoxide.



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Caption: A primary fragmentation route for C9H6FNO3.

Conclusion

The rigorous, multi-technique spectroscopic characterization outlined in this guide provides a robust and defensible data package for the novel compound 5-Fluoro-7-methoxyisatin (C9H6FNO3). The convergence of data from IR, ^{1}H NMR, ^{13}C NMR, and high-resolution mass spectrometry provides an interlocking web of evidence that confirms the presence of key functional groups, maps the carbon-hydrogen framework, and verifies the molecular weight and elemental composition. This comprehensive approach exemplifies the standard of scientific integrity required in modern drug development, ensuring that decisions are based on a solid foundation of validated chemical identity.

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